

An In-depth Technical Guide to N-Phenylcyclohexanecarboxamide (CAS 2719-26-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Phenylcyclohexanecarboxamide*

Cat. No.: *B185116*

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Abstract

N-Phenylcyclohexanecarboxamide, also known as cyclohexanecarboxanilide, is a chemical compound with the CAS number 2719-26-8. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and a summary of the current, albeit limited, understanding of its biological activities. While specific pharmacological data for **N-Phenylcyclohexanecarboxamide** is scarce in publicly available literature, this guide draws upon information from related structural classes to infer potential areas of interest for future research. All quantitative data is presented in structured tables, and a detailed experimental protocol for its synthesis is provided.

Chemical and Physical Properties

N-Phenylcyclohexanecarboxamide is a white solid with a molecular formula of $C_{13}H_{17}NO$ and a molecular weight of 203.28 g/mol ^[1]. Its structure consists of a cyclohexanecarboxamide moiety attached to a phenyl group. A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of **N-Phenylcyclohexanecarboxamide**

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₇ NO	[1]
Molecular Weight	203.28 g/mol	[1]
CAS Number	2719-26-8	[1]
IUPAC Name	N-phenylcyclohexanecarboxamide	[1]
Synonyms	Cyclohexanecarboxanilide	[1]
XLogP3-AA	3.2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	2	[1]
Topological Polar Surface Area	29.1 Å ²	[1]
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]

Synthesis

The primary method for the synthesis of **N-Phenylcyclohexanecarboxamide** is the acylation of aniline with cyclohexanecarbonyl chloride.[3]

Experimental Protocol: Synthesis of N-Phenylcyclohexanecarboxamide

Materials:

- Aniline

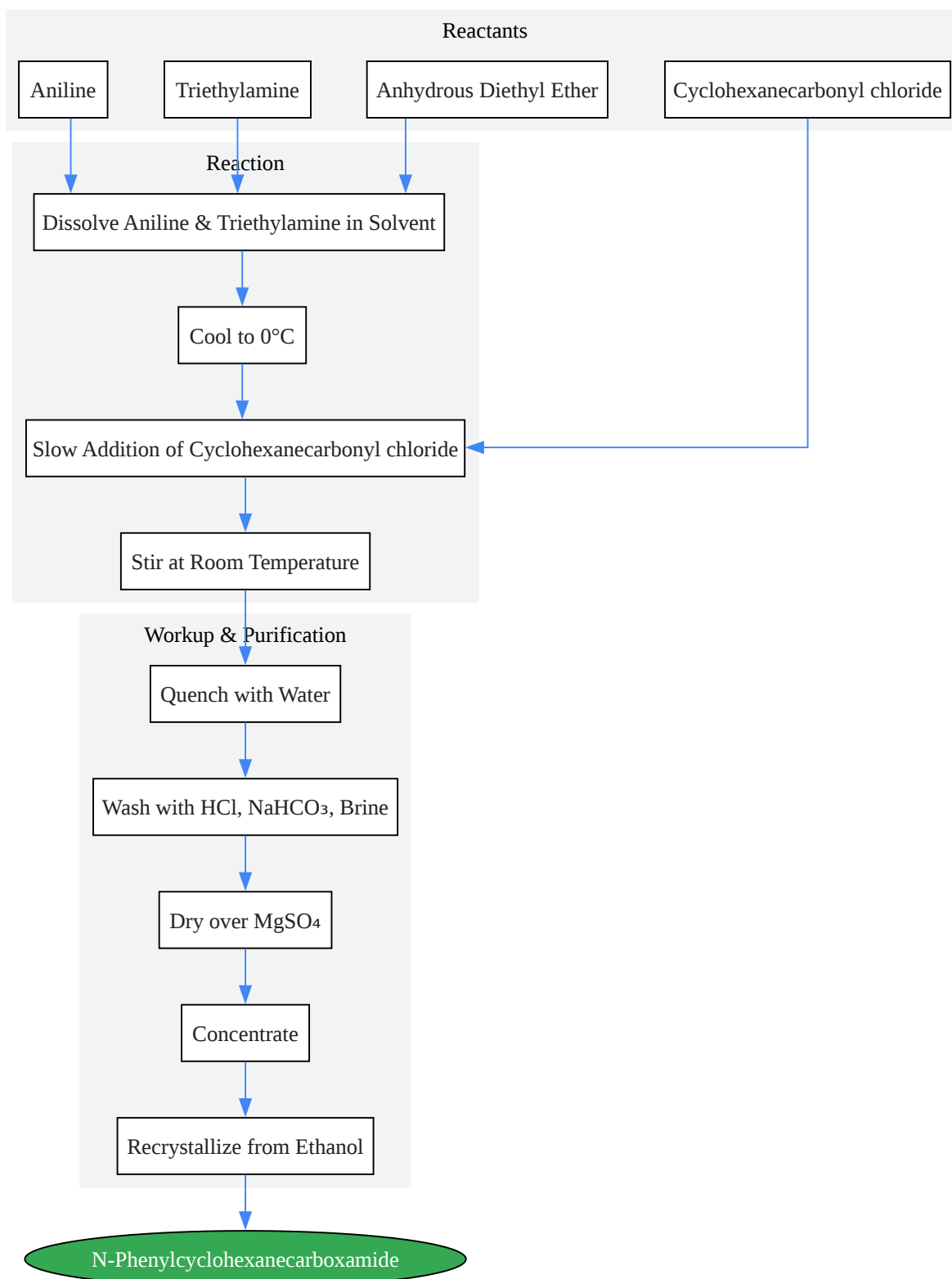
- Cyclohexanecarbonyl chloride
- Anhydrous diethyl ether (or a similar inert solvent)
- Triethylamine (or another suitable base)
- Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous magnesium sulfate (for drying)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve aniline (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Slowly add a solution of cyclohexanecarbonyl chloride (1.0 equivalent) in anhydrous diethyl ether to the stirred aniline solution via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude **N-Phenylcyclohexanecarboxamide** by recrystallization from ethanol to yield a white solid.

Diagram 1: Synthesis Workflow



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Caption: A general workflow for the synthesis of **N-Phenylcyclohexanecarboxamide**.

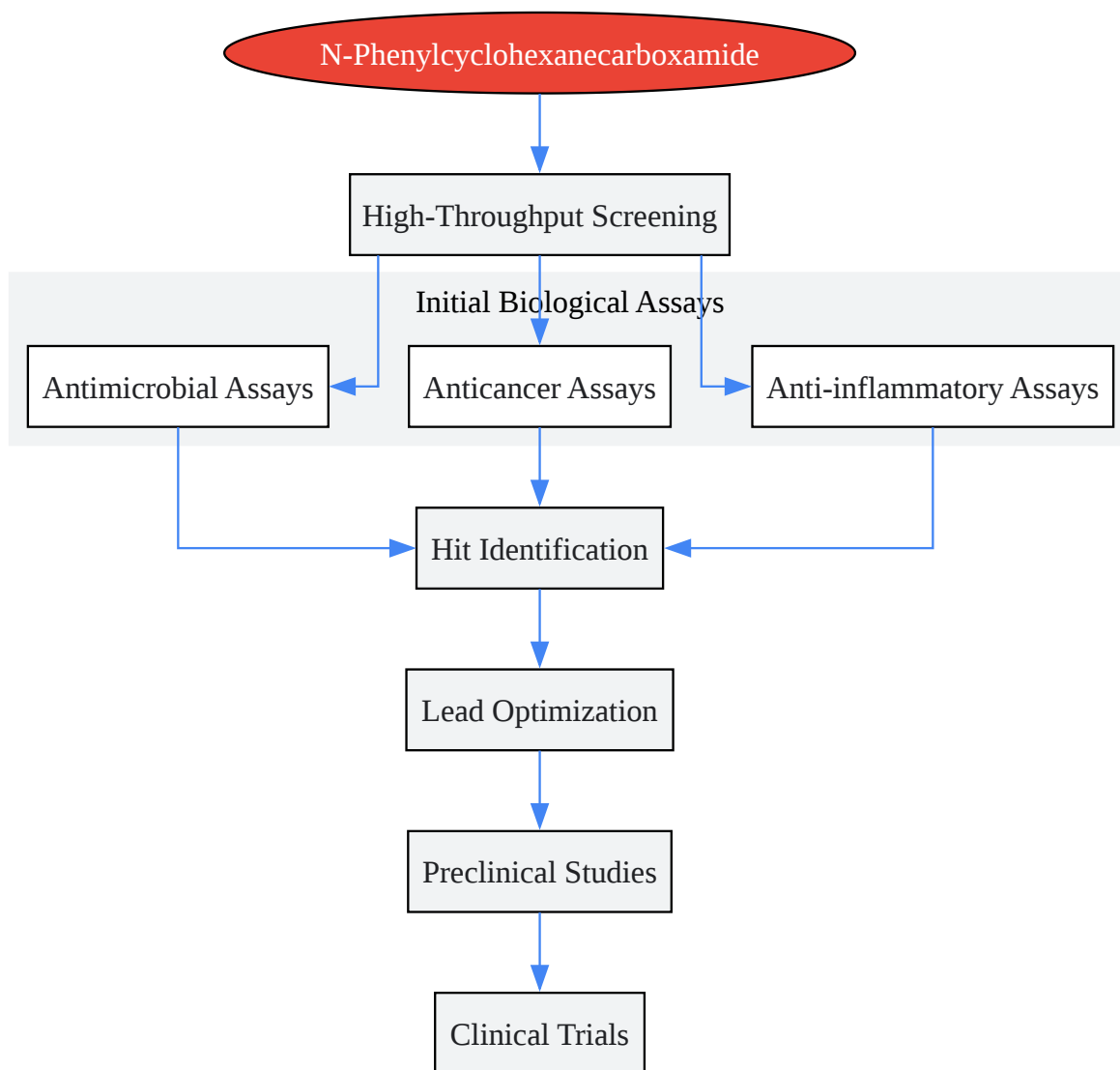
Biological Activity and Potential Applications

Direct studies on the biological activity of **N-Phenylcyclohexanecarboxamide** are not readily available in the scientific literature. However, the broader classes of compounds to which it belongs, namely N-aryl carboxamides and cyclohexane derivatives, have been investigated for various pharmacological activities.

Derivatives of cyclohexane have been reported to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.[4][5][6][7] Similarly, the N-aryl carboxamide scaffold is a common feature in many biologically active molecules.

Given the structural similarity to other pharmacologically active compounds, **N-Phenylcyclohexanecarboxamide** could be a candidate for screening in various biological assays. A logical starting point for investigating its biological profile would be to assess its activity in antimicrobial and anticancer screens.

Diagram 2: Hypothetical Drug Discovery Workflow



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Caption: A potential workflow for investigating the biological activity of **N-Phenylcyclohexanecarboxamide**.

Analytical Methods

The characterization and quantification of **N-Phenylcyclohexanecarboxamide** can be achieved using standard analytical techniques.

Table 2: Analytical Methods for Characterization

Technique	Purpose	Expected Data
^1H and ^{13}C NMR Spectroscopy	Structural elucidation	Chemical shifts and coupling constants confirming the molecular structure.
Mass Spectrometry (MS)	Molecular weight determination and structural confirmation	Molecular ion peak corresponding to the exact mass of the compound.
Infrared (IR) Spectroscopy	Identification of functional groups	Characteristic absorption bands for N-H, C=O (amide), and aromatic C-H bonds.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification	A single peak indicating the purity of the compound; can be used for quantitative analysis with a suitable standard.
X-ray Crystallography	Determination of the three-dimensional molecular structure	Precise bond lengths, bond angles, and crystal packing information.[3]

Conclusion

N-Phenylcyclohexanecarboxamide is a readily synthesizable compound with a well-defined chemical structure. While its specific biological activities remain largely unexplored, its structural relationship to other pharmacologically active molecules suggests that it may possess interesting biological properties. This technical guide provides a foundational resource for researchers interested in exploring the potential of **N-Phenylcyclohexanecarboxamide** in drug discovery and development. Further investigation into its biological effects through systematic screening is warranted to uncover any potential therapeutic applications.

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